

Comprehensive Technical Guide: 4-Hydroxy-2-(methoxycarbonyl)benzoic Acid

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Compound of Interest

Compound Name: 4-hydroxy-2-(methoxycarbonyl)benzoic acid

CAS No.: 288381-17-9

Cat. No.: B6619190

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Executive Summary

4-Hydroxy-2-(methoxycarbonyl)benzoic acid (CAS: 288381-17-9) is a specialized aromatic mono-ester used primarily as a chemical intermediate in organic synthesis and as a reference standard in environmental toxicology. Structurally, it is the 2-methyl ester derivative of 4-hydroxyphthalic acid.^{[1][2][3]} Its significance lies in its regioselective formation and its presence as a stable, water-soluble component of diesel exhaust particles (DEP), where it serves as a biomarker for specific oxidation pathways.

This guide details the regioselective synthesis, physicochemical properties, and experimental protocols for researchers in medicinal chemistry and environmental toxicology.

Chemical Identity & Structure

Property	Detail
IUPAC Name	4-Hydroxy-2-(methoxycarbonyl)benzoic acid
Common Synonyms	4-Hydroxyphthalic acid 2-methyl ester; Monomethyl 4-hydroxyphthalate
CAS Number	288381-17-9
Molecular Formula	C ₉ H ₈ O ₅
Molecular Weight	196.16 g/mol
SMILES	<chem>COC(=O)C1=C(C=CC(=C1)O)C(=O)O</chem>
Key Functional Groups	Carboxylic acid (C1), Methyl ester (C2), Phenolic hydroxyl (C4)

Structural Analysis

The molecule features a benzene core substituted at the 1, 2, and 4 positions. The distinction between the C1-carboxylic acid and the C2-methyl ester is critical. The 4-hydroxyl group exerts a strong electronic influence (mesomeric effect), which dictates the reactivity of the parent anhydride during synthesis.

Synthesis Strategies

The most efficient route to **4-hydroxy-2-(methoxycarbonyl)benzoic acid** is the regioselective methanolysis of 4-hydroxyphthalic anhydride. This method exploits the electronic differentiation provided by the phenolic hydroxyl group.

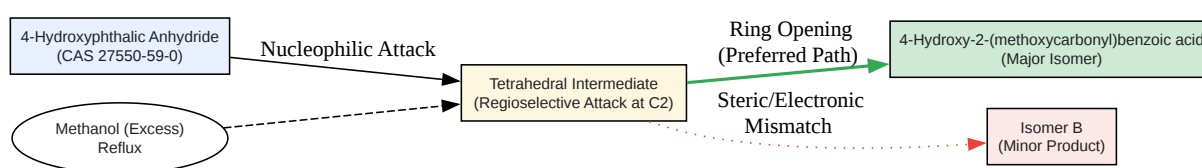
Mechanistic Rationale

The reaction involves the nucleophilic attack of methanol on the asymmetric anhydride.

- **Electronic Effect:** The hydroxyl group at position 4 is a strong electron-donating group (EDG). Through resonance, it increases electron density primarily at the ortho and para positions relative to itself.
- **Regioselectivity:**

- C1 Carbonyl: Located para to the hydroxyl group. It receives significant electron density, rendering it less electrophilic.
- C2 Carbonyl: Located meta to the hydroxyl group. It is electronically isolated from the resonance donation, making it more electrophilic.
- Outcome: Methanol preferentially attacks the more reactive C2 carbonyl, resulting in ester formation at C2 and releasing the free carboxylic acid at C1.

Synthesis Workflow Diagram



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Caption: Regioselective ring-opening of 4-hydroxyphthalic anhydride favoring the C2-ester formation.

Experimental Protocols

Protocol A: Regioselective Methanolysis (Primary Route)

Objective: Synthesis of **4-hydroxy-2-(methoxycarbonyl)benzoic acid** from 4-hydroxyphthalic anhydride.

Materials:

- 4-Hydroxyphthalic anhydride (1.0 eq)
- Anhydrous Methanol (Solvent/Reagent, ~20 vol)
- Toluene (for recrystallization)[4]

Procedure:

- **Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 4-hydroxyphthalic anhydride (e.g., 5.0 g, 30.5 mmol) in anhydrous methanol (100 mL).
- **Reaction:** Heat the mixture to reflux (65 °C) under an inert atmosphere (N₂ or Ar). The solid anhydride will dissolve as the reaction proceeds.
- **Monitoring:** Maintain reflux for 2–4 hours. Monitor consumption of starting material via TLC (System: Ethyl Acetate/Hexane/Acetic Acid) or HPLC.
- **Workup:**
 - Cool the solution to room temperature.^[5]
 - Concentrate the mixture under reduced pressure (rotary evaporator) to remove excess methanol. A viscous oil or semi-solid residue will remain.
- **Purification:**
 - Dissolve the residue in a minimum amount of hot toluene or ethyl acetate.
 - Allow to cool slowly to 4 °C to induce crystallization.
 - Filter the precipitate and wash with cold hexanes.
 - Note: If an isomeric mixture persists, flash column chromatography (SiO₂, MeOH/DCM gradient) may be required, though the electronic bias strongly favors the target isomer.

Expected Yield: 85–95% (Crude), 60–75% (Recrystallized).

Physicochemical Properties & Characterization

Researchers should validate the synthesized compound using the following data points to ensure isomeric purity.

Parameter	Value/Description
Appearance	White to off-white crystalline solid
Melting Point	196–199 °C (Decomposes)
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water; Insoluble in Hexane
pKa (Predicted)	~2.9 (Carboxylic Acid), ~9.3 (Phenolic OH)

Spectroscopic Signature (Diagnostic)

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - Look for the methyl ester singlet at δ 3.75–3.85 ppm.
 - The aromatic protons will show an ABX or coupled pattern. Crucially, the proton ortho to the carboxylic acid (H6) typically shifts downfield due to the anisotropic effect of the acid group.
- IR Spectroscopy:
 - Broad O-H stretch (acid/phenol): 3200–3500 cm^{-1} .
 - Two distinct Carbonyl bands:
 - Ester C=O: ~1720 cm^{-1}
 - Acid C=O: ~1680–1700 cm^{-1}

Applications in Research Environmental Toxicology

This compound has been identified in the methanol extracts of Diesel Exhaust Particles (DEP). [1] It serves as a specific marker for the oxidation of polycyclic aromatic hydrocarbons (PAHs) or fuel additives.

- Study Context: In isolated heart preparations (guinea pig), **4-hydroxy-2-(methoxycarbonyl)benzoic acid** was tested for cardiotoxicity. Unlike the crude DEP extract, this specific metabolite showed negligible arrhythmogenic activity, helping researchers rule out simple oxidized monomers as the primary drivers of acute cardiac toxicity in pollution studies.

Drug Development Scaffold

The molecule is a versatile "push-pull" system (electron-donating OH vs. electron-withdrawing esters/acids).

- Linker Chemistry: The free acid allows for amide coupling to amines, while the methyl ester can be selectively hydrolyzed later or reduced to a benzyl alcohol.
- Polymer Science: Used as a monomer for synthesizing functionalized polyesters or dendrimers where the phenolic group remains available for post-polymerization modification.

References

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Sources

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